

Quantitative Data Summary for PF-06726304

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **PF-06726304**

Cat. No.: S539198

Get Quote

The core quantitative data for **PF-06726304**, including its biochemical potency and cellular activity, is summarized in the following table.

Parameter	Value	Description / Cell Line
Ki (EZH2 WT)	0.7 nM	Binding affinity for wild-type EZH2 enzyme [1] [2] [3].
Ki (EZH2 Y641N)	3.0 nM	Binding affinity for Y641N mutant EZH2 enzyme [1] [2] [3].
IC50 (H3K27me3)	15 nM	Inhibition of histone H3 lysine 27 trimethylation in Karpas-422 cells [1] [2].
IC50 (Proliferation)	25 nM	Anti-proliferative effect in Karpas-422 cells (non-Hodgkin's lymphoma) [1] [2].
Solubility (DMSO)	10 - 33.61 mg/mL	~22.4 - 33.61 mM. Use fresh, moisture-absorbing DMSO is not recommended [1] [2] [4].

In Vitro Cell Culture Protocol

A detailed protocol for assessing the effect of **PF-06726304** on H3K27me3 levels in cells is available from one study [1] [4].

- **Cell Line:** Karpas-422 (Diffuse Large B-Cell Lymphoma line) [1] [4].
- **Key Steps:**

- **Cell Plating:** Plate cells in 96-well plates at a density of 2,500 cells per well in 100 μ L of complete medium [1] [4].
- **Compound Preparation:** Prepare a serial dilution of **PF-06726304** in 100% DMSO, then further dilute in growth medium. The final DMSO concentration should not exceed 0.5% [1] [4].
- **Treatment:** Add the compound to the cells and incubate for **72 hours** at 37°C and 5% CO₂ [1] [4].
- **Cell Lysis & Analysis:** Lyse cells and detect H3K27me3 levels using an ELISA-based method with a specific detection antibody [1] [4].

In Vivo Dosing and Efficacy

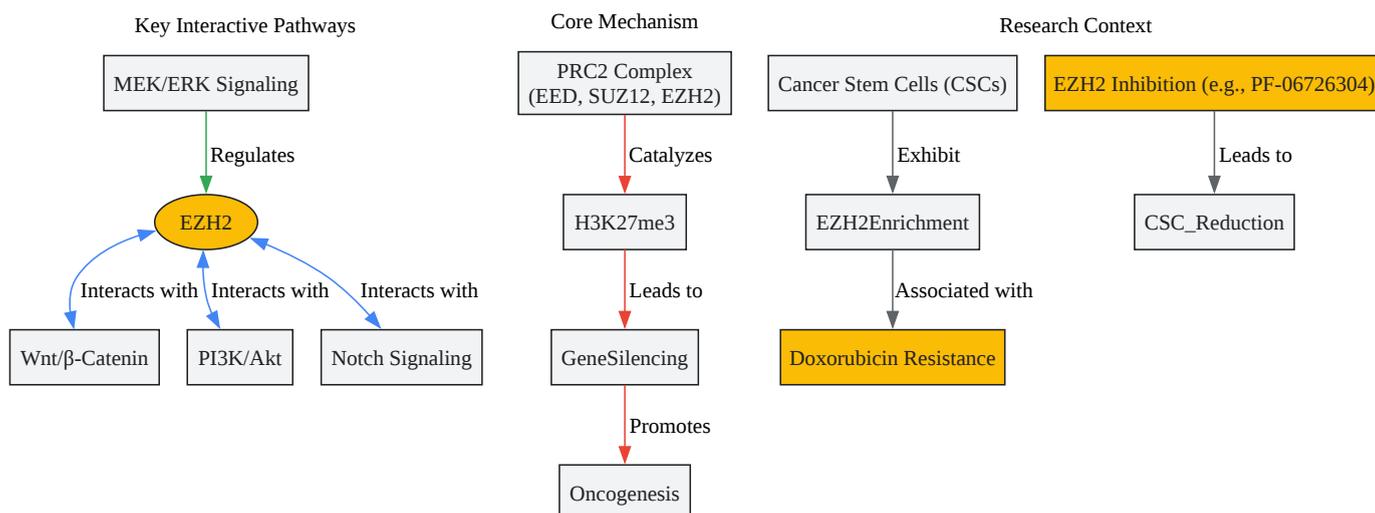
For reference, the following table outlines the in vivo dosing that has demonstrated efficacy in animal models.

Parameter	Details
Animal Model	Female Scid beige mice with Karpas-422 xenograft tumors [1] [2].
Dosage	200 and 300 mg/kg [1] [2].
Administration	Oral (BID - twice a day) [1] [2].
Treatment Duration	20 days [1] [2].
Reported Outcome	Inhibition of tumor growth and reduction of intratumoral H3K27me3 levels [1] [2].

The Role of EZH2 in Cancer

PF-06726304 targets EZH2, which is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2). This complex is responsible for adding methyl groups to histone H3 at lysine 27 (H3K27me3), an epigenetic mark that leads to gene silencing [5]. In cancer, EZH2 is often overexpressed or mutated, leading to the silencing of tumor suppressor genes [5] [6].

The following diagram illustrates the signaling pathways involving EZH2 that are relevant in cancer, highlighting why it is a promising therapeutic target.



[Click to download full resolution via product page](#)

Important Considerations for Use

- **Solubility and Storage:** **PF-06726304** has good solubility in DMSO (≥ 10 mg/mL). Stock solutions should be prepared fresh or stored at -80°C for up to one year. Avoid repeated freeze-thaw cycles [1] [2] [4].
- **Research Use Only:** Please note that this compound is sold for research purposes only and is not for diagnostic or therapeutic use in humans [1] [2] [3].
- **Recent Research Context:** A 2025 study identified that EZH2 is enriched in chemotherapy-resistant cancer stem cells (CSCs) across various sarcoma subtypes. Targeting EZH2 with inhibitors was shown to reduce the CSC population and sensitize them to chemotherapy, highlighting a potential key application for compounds like **PF-06726304** beyond lymphoma [6].

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PF-06726304 | Histone Methyltransferase inhibitor [[selleckchem.com](https://www.selleckchem.com)]
2. PF-06726304 | EZH2 Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
3. PF 06726304 acetate | EZH2 Inhibitor [[rndsystems.com](https://www.rndsystems.com)]
4. PF-06726304 Datasheet [[selleck.co.jp](https://www.selleck.co.jp)]
5. The roles of EZH2 in cancer and its inhibitors - PubMed Central [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
6. Genetic and epigenetic characterization of sarcoma stem ... [[nature.com](https://www.nature.com)]

To cite this document: Smolecule. [Quantitative Data Summary for PF-06726304]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539198#pf-06726304-cell-culture-concentration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com